

The Environmental Odyssey of Ditalimfos: A Technical Guide to its Fate and Ecotoxicity

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Compound of Interest

Compound Name: *Ditalimfos*

Cat. No.: *B1670779*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Data on the environmental fate and ecotoxicity of the organophosphate fungicide **Ditalimfos** are scarce in publicly available scientific literature. This guide synthesizes the available information, including data on its primary degradation product, phthalimide, and provides a framework for understanding its potential environmental impact based on its chemical class. Significant data gaps persist, underscoring the need for further research.

Physicochemical Properties

Understanding the fundamental physicochemical properties of a pesticide is crucial for predicting its behavior and persistence in the environment. While a comprehensive dataset for **Ditalimfos** is not available, some key parameters have been reported. For context, the properties of its major degradation product, phthalimide, are also presented.

Property	Ditalimfos	Phthalimide	Source
Molecular Formula	C ₁₂ H ₁₄ NO ₄ PS	C ₈ H ₅ NO ₂	[1]
Molar Mass	299.28 g/mol	147.13 g/mol	[1]
Water Solubility	133 mg/L (at 20°C, pH 7)	370 mg/L (at 25°C)	[2][3]
Vapor Pressure	2.67 x 10 ⁻⁹ Pa (2 x 10 ⁻⁸ mmHg)	5.6 x 10 ⁻⁴ Pa (at 25°C)	[1]
Log K _{ow} (Octanol-Water Partition Coefficient)	Data Not Available	1.15	

Note: The moderate water solubility of **Ditalimfos** suggests a potential for mobility in aqueous environments, while its very low vapor pressure indicates that volatilization from soil or water surfaces is likely to be negligible. The Log K_{ow} for phthalimide suggests a low potential for bioaccumulation. The absence of a Log K_{ow} value for **Ditalimfos** is a critical data gap for assessing its bioaccumulation potential.

Environmental Fate

The environmental fate of a pesticide encompasses its degradation, mobility, and persistence in various environmental compartments, including soil, water, and air.

Degradation

Ditalimfos is an organophosphate fungicide, a class of pesticides known to undergo degradation through various pathways, including hydrolysis, photolysis, and microbial metabolism. The primary degradation pathway for **Ditalimfos** involves the cleavage of the phosphorus-nitrogen bond, leading to the formation of phthalimide and diethyl phosphonothioic acid.

Abiotic Degradation:

- Hydrolysis: While specific hydrolysis data for **Ditalimfos** is unavailable, organophosphates, in general, are susceptible to hydrolysis, with the rate being pH-dependent. Its degradation

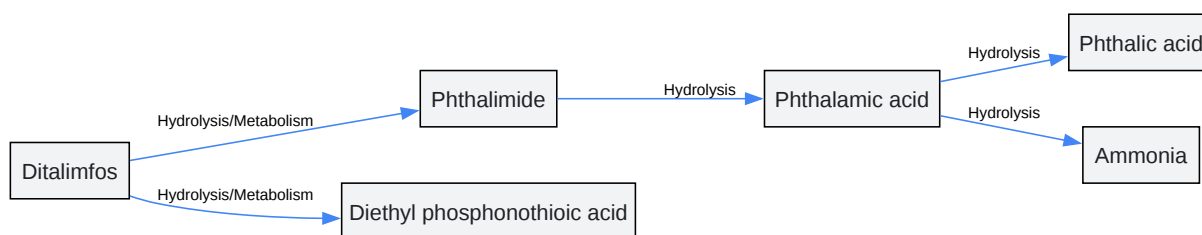
product, phthalimide, hydrolyzes to phthalamic acid and subsequently to phthalic acid and ammonia. The hydrolysis of phthalimide is significantly faster under basic conditions, with a half-life of 1.1 hours at pH 9, compared to 57 hours at pH 7 and 115 days at pH 4 at 25°C.

- **Photolysis:** Information on the photolytic degradation of **Ditalimfos** is lacking. Phthalimide, however, can undergo direct photolysis in water as it absorbs UV light. In the atmosphere, phthalimide is expected to be degraded by photochemically produced hydroxyl radicals, with a calculated half-life of approximately 2.6 days.

Biotic Degradation:

Specific studies on the microbial degradation of **Ditalimfos** in soil and water are not readily available. However, organophosphates are generally biodegraded by soil microorganisms. The degradation product, phthalimide, is considered to be readily biodegradable, with a biodegradation rate of 92% after 14 days in a study following OECD Guideline 301C.

The degradation pathway of **Ditalimfos** is visualized in the following diagram:



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Degradation pathway of **Ditalimfos**.

Mobility

The mobility of a pesticide in soil determines its potential to leach into groundwater or move into surface water via runoff.

- **Soil Sorption:** No soil organic carbon-water partitioning coefficient (Koc) values for **Ditalimfos** are available in the reviewed literature. The AERU database qualitatively

describes **Ditalimfos** as "slightly mobile." For its degradation product, phthalimide, the calculated Koc values are low (10.75-10.84), indicating a low sorption potential to soil and sediment and thus high mobility.

- Leaching Potential: Given its moderate water solubility and the high mobility of its degradation product, there is a potential for **Ditalimfos** and/or its metabolites to leach into groundwater, particularly in soils with low organic matter content.

Ecotoxicity

Ecotoxicity data are essential for assessing the potential harm of a pesticide to non-target organisms. As with its environmental fate, specific ecotoxicity data for **Ditalimfos** are very limited.

Aquatic Ecotoxicity

No specific data on the toxicity of **Ditalimfos** to fish, aquatic invertebrates (like *Daphnia magna*), or algae were found. This is a major data gap in its environmental risk profile.

For its degradation product, phthalimide, the following data are available:

Organism	Endpoint	Value	Source
Daphnia magna (Water Flea)	21-day NOEC (reproduction)	7.6 mg/L	
Daphnia magna (Water Flea)	21-day EC ₅₀ (reproduction)	15.8 mg/L	
Algae (Pseudokirchneriella subcapitata)	72-hour EC ₅₀ (growth inhibition)	> 100 mg/L	
Fish (Cyprinus carpio)	96-hour LC ₅₀	> 100 mg/L	

These data indicate that phthalimide has a low order of acute and chronic toxicity to the aquatic organisms tested.

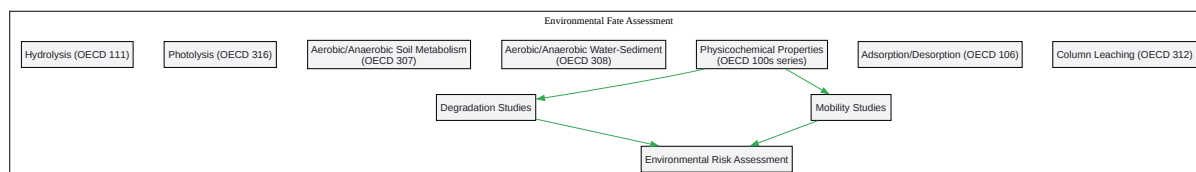
Terrestrial Ecotoxicity

- Birds: The AERU database indicates a "Moderate" acute toxicity hazard to birds for **Ditalimfos**, but no quantitative data (e.g., LD₅₀) are provided.
- Earthworms: No data on the toxicity of **Ditalimfos** to earthworms were found.
- Bees: No data on the toxicity of **Ditalimfos** to bees were found.
- Soil Microorganisms: As an organophosphate pesticide, **Ditalimfos** has the potential to impact soil microbial communities by inhibiting enzyme activities. However, specific studies on **Ditalimfos** are lacking.

Experimental Protocols

Detailed experimental protocols for studies conducted specifically on **Ditalimfos** are not available in the public domain. However, standardized methods, such as the OECD Guidelines for the Testing of Chemicals, are typically employed for generating environmental fate and ecotoxicity data for pesticides.

A generalized workflow for assessing the environmental fate of a pesticide is outlined below:



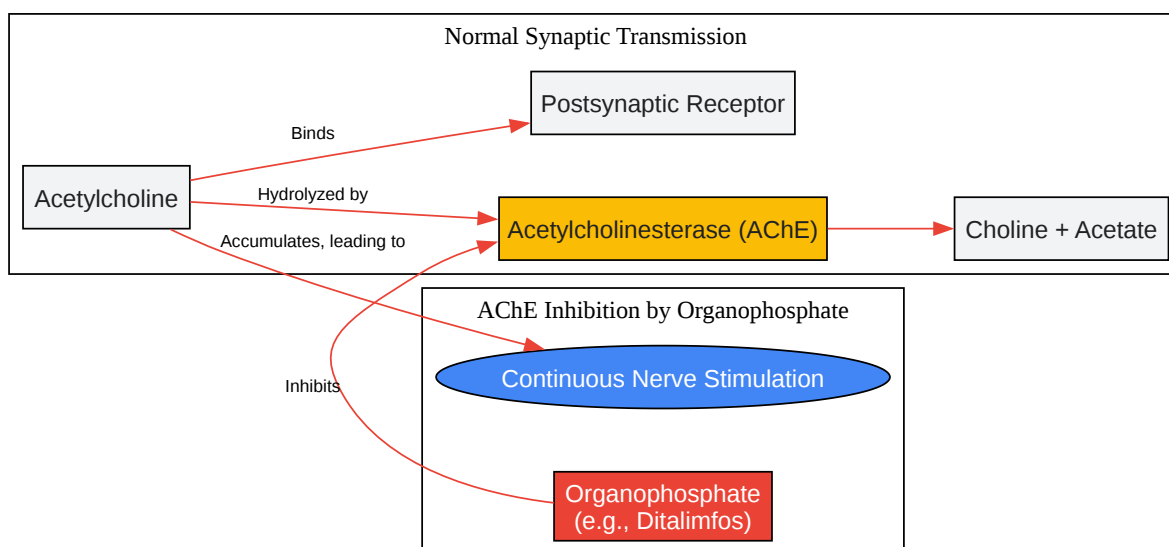
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Generalized workflow for pesticide environmental fate testing.

Signaling Pathways and Mode of Action

Ditalimfos is an organophosphate pesticide. The primary mode of action for many organophosphates is the inhibition of the acetylcholinesterase (AChE) enzyme in the nervous system. This leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, which can be lethal to target pests. This mode of action is not specific to insects and can also affect non-target organisms, including vertebrates and invertebrates, leading to neurotoxic effects. The AERU database suggests that **Ditalimfos** may also disrupt fungal respiration and growth. There is no specific information available on the effects of **Ditalimfos** on other signaling pathways in non-target organisms.

The generalized mechanism of acetylcholinesterase inhibition is depicted below:



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Mechanism of acetylcholinesterase inhibition.

Conclusion and Data Gaps

The available data on the environmental fate and ecotoxicity of **Ditalimfos** are insufficient for a comprehensive risk assessment. While some physicochemical properties are known and its primary degradation product, phthalimide, has been studied, critical information on the parent compound is missing.

Key Data Gaps:

- **Log K_{ow}:** Essential for predicting bioaccumulation potential.
- **Degradation Kinetics:** Half-life data for hydrolysis, photolysis, and microbial degradation in soil and water are needed to assess persistence.
- **Mobility:** A measured soil sorption coefficient (K_{oc}) is required to accurately model leaching potential.
- **Ecotoxicity:** Acute and chronic toxicity data for a range of aquatic and terrestrial organisms (fish, invertebrates, algae, earthworms, birds, and bees) are urgently needed.
- **Signaling Pathways:** Research into the specific molecular and cellular effects on non-target organisms is required.

The lack of this fundamental information highlights the challenges in evaluating the environmental risks of older or less common pesticides. For a complete and reliable assessment of **Ditalimfos**, further experimental studies following standardized guidelines are imperative. Researchers and drug development professionals should be aware of these data gaps when considering the environmental implications of this and similar compounds.

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